

Napropamide-M: A Technical Guide to Its Potential as a Groundwater Contaminant

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Compound of Interest

Compound Name: *Napropamide-M*

Cat. No.: *B1676950*

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Executive Summary

Napropamide-M, the herbicidally active (R)-enantiomer of napropamide, is a soil-applied herbicide used for pre-emergence control of annual grasses and broad-leaved weeds. Its potential to contaminate groundwater is a key aspect of its environmental risk assessment. This technical guide provides an in-depth analysis of **Napropamide-M**'s physicochemical properties, environmental fate, and mobility in soil, which collectively determine its leaching potential. Detailed experimental protocols for key assessment methods are provided, alongside visualizations of critical pathways and workflows to support further research and risk evaluation.

Physicochemical Properties and Environmental Fate

The potential for a pesticide to leach into groundwater is governed by its persistence in soil (half-life) and its mobility, which is influenced by its water solubility and its tendency to adsorb to soil particles. The key parameters are the soil-water partition coefficient (K_d) and the organic carbon-water partition coefficient (K_{oc}).

While specific data for **Napropamide-M** is ideal, much of the publicly available information pertains to the racemic mixture of napropamide. The data presented below is for the racemic mixture unless otherwise specified. It is assumed that the properties of **Napropamide-M** are comparable to the racemic mixture.

Table 1: Physicochemical Properties of Napropamide

Property	Value	Source
Water Solubility	39 mg/L (for isomeric mix)	--INVALID-LINK--
Log Kow (Octanol-Water Partition Coefficient)	3.36	--INVALID-LINK--
Vapor Pressure	1.72×10^{-7} mm Hg	--INVALID-LINK--
Henry's Law Constant	8.41×10^{-10} atm-m ³ /mol	--INVALID-LINK--

Table 2: Environmental Fate Characteristics of Napropamide

Parameter	Value	Interpretation	Source
Soil Half-life (DT ₅₀)	34 to >730 days (field studies)	Moderately persistent to very persistent	--INVALID-LINK--
Koc (Soil Organic Carbon-Water Partitioning Coefficient)	218 - 700 L/kg	Low to moderate mobility	--INVALID-LINK--
GUS (Groundwater Ubiquity Score)	Transition state	Potential to leach	--INVALID-LINK--

The moderate persistence of napropamide in soil, indicated by a wide range of half-lives, suggests that it can be available for leaching over an extended period. The Koc values indicate that napropamide has a tendency to bind to soil organic matter, which can retard its downward movement. However, in soils with low organic matter content, the mobility of napropamide is expected to be higher. The Groundwater Ubiquity Score (GUS), a calculated index, classifies napropamide as having a transitional potential for leaching.

Experimental Protocols

Accurate assessment of groundwater contamination potential relies on standardized and reproducible experimental methods. Below are detailed protocols for key experiments.

Chiral Separation and Quantification by High-Performance Liquid Chromatography (HPLC)

To assess the environmental fate of **Napropamide-M** specifically, it is crucial to distinguish it from its (S)-enantiomer.

Objective: To separate and quantify the (R)- and (S)-enantiomers of napropamide in environmental samples.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system with a UV detector.
- Chiral stationary phase column.

Reagents:

- Hexane (HPLC grade)
- Isopropyl alcohol (IPA) (HPLC grade)
- Diethylamine (DEA)
- Napropamide analytical standard (racemic)
- **Napropamide-M** analytical standard

Procedure:

- Mobile Phase Preparation: Prepare the mobile phase by mixing Hexane, IPA, and DEA in a ratio of 90:10:0.1 (v/v/v).
- Standard Preparation: Prepare a series of calibration standards of racemic napropamide and **Napropamide-M** in the mobile phase.
- Chromatographic Conditions:
 - Column: Chiralpak® AY-H, 3.5µm, 4.6 mm i.d. x 250 mm.

- Column Temperature: 30 °C.
- Flow Rate: 1.0 ml/min.
- Injection Volume: 5 µl.
- Detector: UV at 290 nm.
- Mode: Isocratic.
- Analysis: Inject the standards and samples onto the HPLC system. The (R)- and (S)-enantiomers will be separated and can be quantified based on the peak areas of the calibration standards.

Soil Column Leaching Study (Adapted from OECD Guideline 312)

This study simulates the movement of **Napropamide-M** through a soil profile under controlled laboratory conditions.

Objective: To determine the mobility and leaching potential of **Napropamide-M** in soil.

Materials:

- Glass columns (e.g., 30 cm long, 5 cm internal diameter).
- Representative soil, sieved (<2 mm).
- Artificial rainwater (0.01 M CaCl₂ solution).
- **Napropamide-M** (radiolabeled, e.g., with ¹⁴C, is recommended for tracking).
- Peristaltic pump.
- Fraction collector.

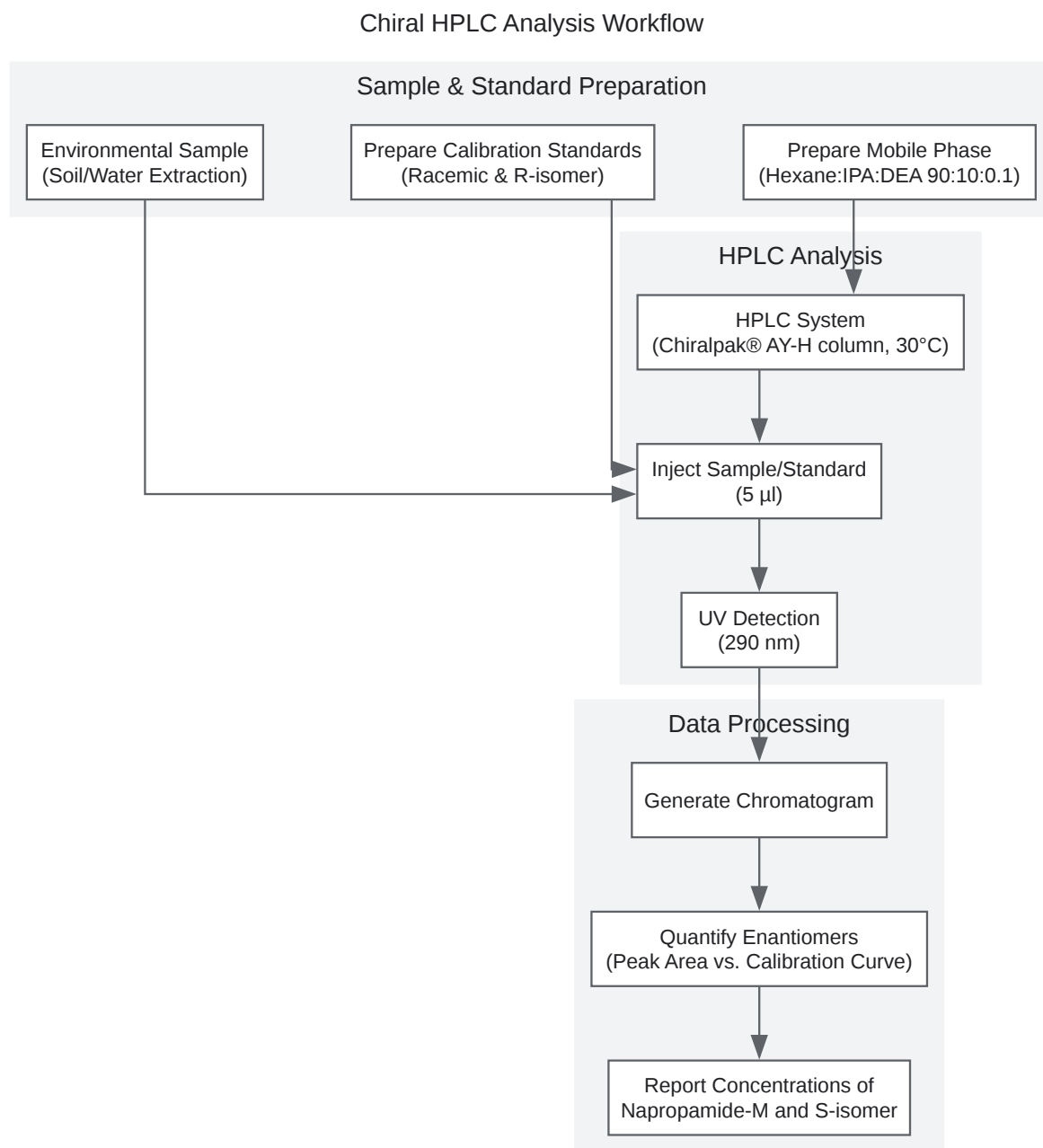
Procedure:

- Soil Column Preparation:

- Dry and sieve the soil to <2 mm.
- Uniformly pack the soil into the glass columns to a height of approximately 30 cm.
- Saturate the columns from the bottom with the artificial rainwater solution and allow them to equilibrate.
- Application of Test Substance:
 - Apply a known amount of **Napropamide-M** to the surface of the soil columns. The application rate should be relevant to the recommended field application rate.
- Leaching:
 - Apply artificial rainwater to the top of the columns at a constant rate (e.g., to simulate a specific rainfall event) for a defined period (e.g., 48 hours).
 - Collect the leachate from the bottom of the columns in fractions using a fraction collector.
- Analysis:
 - At the end of the experiment, carefully extrude the soil from the columns and section it into segments (e.g., every 5 cm).
 - Analyze the leachate fractions and each soil segment for the concentration of **Napropamide-M** and any potential degradation products. If radiolabeled material is used, liquid scintillation counting can be employed. Otherwise, extraction followed by HPLC analysis (as per Protocol 2.1) is required.
 - Calculate a mass balance to account for the total applied substance.

Visualizations of Key Processes

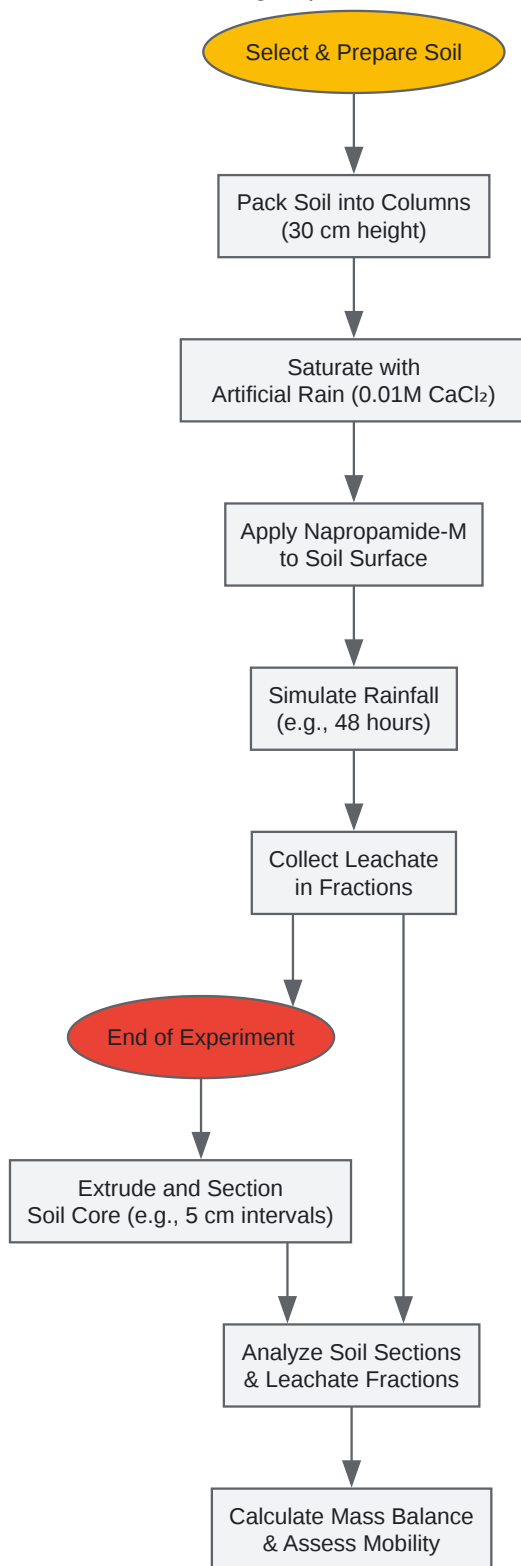
The following diagrams, created using the DOT language, illustrate important workflows and pathways related to the assessment of **Napropamide-M**'s groundwater contamination potential.



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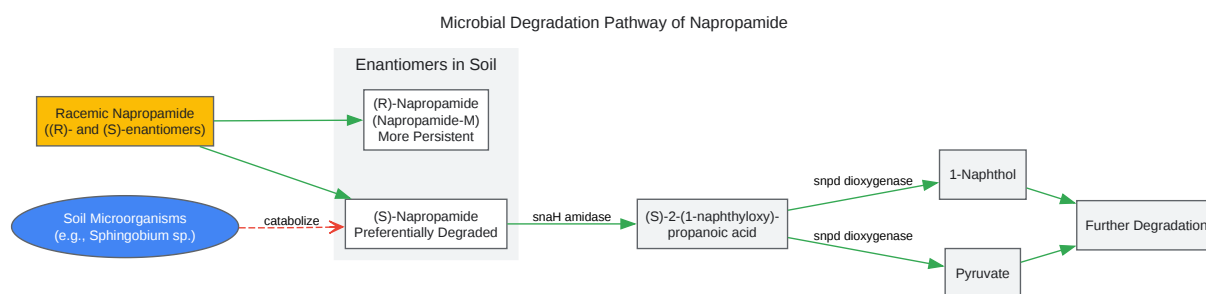
Caption: Workflow for the chiral separation and quantification of **Napropamide-M**.

Soil Column Leaching Experiment Workflow



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Caption: Experimental workflow for a soil column leaching study based on OECD 312.



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Caption: Preferential microbial degradation of the (S)-enantiomer of napropamide.

Conclusion

The available data for racemic napropamide suggests a moderate potential for groundwater contamination, particularly in soils with low organic matter content. **Napropamide-M**, the more biologically active enantiomer, is expected to have a similar environmental fate profile.

However, enantiomer-specific data, especially for soil sorption (K_{oc}) and persistence (DT_{50}) under various soil and climatic conditions, are crucial for a more precise risk assessment. The preferential degradation of the (S)-enantiomer by soil microorganisms implies that **Napropamide-M** may be more persistent than the racemic mixture in microbially active soils.

Further research focusing on the enantioselective environmental fate of napropamide is recommended to refine the groundwater contamination risk assessment for **Napropamide-M**. The protocols and workflows provided in this guide offer a framework for conducting such studies.

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